

A Comparative Guide to Certified Reference Materials for Ethylene Glycol- $^{13}\text{C}_2$ Analysis

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Compound of Interest

Compound Name: Ethylene glycol- $^{13}\text{C}_2$

Cat. No.: B026584

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For researchers, scientists, and drug development professionals requiring precise and accurate quantification of ethylene glycol, the use of a stable isotope-labeled internal standard is indispensable. Ethylene glycol- $^{13}\text{C}_2$ serves as an ideal certified reference material (CRM) for isotope dilution mass spectrometry (IDMS) and other quantitative analytical techniques. This guide provides a comparative overview of commercially available Ethylene glycol- $^{13}\text{C}_2$ CRMs, detailing their specifications and providing a comprehensive experimental protocol for their application.

Comparison of Commercially Available Ethylene Glycol- $^{13}\text{C}_2$ CRMs

The selection of a suitable CRM is critical for ensuring the reliability and reproducibility of analytical data. Key parameters for consideration include isotopic enrichment, chemical purity, and the availability of comprehensive certification. Below is a comparison of Ethylene glycol- $^{13}\text{C}_2$ CRMs from leading suppliers.

Supplier	Product Name	CAS Number	Isotopic Purity	Chemical Purity	Format
Sigma-Aldrich (Merck)	Ethylene glycol- ¹³ C ₂	104700-12-1	99 atom % ¹³ C[1]	≥99% (GC)[1]	Liquid (solution)[1]
Cambridge Isotope Laboratories, Inc.	Ethylene glycol (1,2- ¹³ C ₂ , 99%)	104700-12-1	99%[2]	98%[2]	Neat[2]
MedchemExpress	Ethylene glycol- ¹³ C ₂	Not specified	Not specified	Not specified	Not specified

Note: While other suppliers like Alfa Chemistry and LGC Standards offer ethylene glycol reference materials, their isotopically labeled options were not as clearly detailed in the initial search.[3][4] Shimadzu also offers a related standard, [¹³C₂,²H₄]-Ethylene glycol.[5]

Experimental Protocol: Quantification of Ethylene Glycol in a Biological Matrix using IDMS

This protocol outlines a typical workflow for the quantification of ethylene glycol in a biological sample (e.g., plasma, urine) using Ethylene glycol-¹³C₂ as an internal standard with gas chromatography-mass spectrometry (GC-MS). The primary analytical method for ethylene glycol involves derivatization followed by GC-MS.[6]

1. Materials and Reagents:

- Ethylene glycol-¹³C₂ CRM
- Unlabeled Ethylene glycol standard
- Derivatizing agent (e.g., N,O-Bis(trimethylsilyl)trifluoroacetamide with 1% Trimethylchlorosilane - BSTFA + 1% TMCS)
- Organic solvent (e.g., Acetonitrile, Ethyl acetate)

- Biological matrix (e.g., plasma, urine)

- Deionized water

2. Preparation of Standard Solutions:

- Stock Solution of Ethylene glycol- $^{13}\text{C}_2$ (Internal Standard): Accurately weigh a known amount of the Ethylene glycol- $^{13}\text{C}_2$ CRM and dissolve it in a known volume of deionized water to prepare a stock solution of a specific concentration (e.g., 1 mg/mL).
- Stock Solution of Unlabeled Ethylene Glycol: Prepare a stock solution of unlabeled ethylene glycol in deionized water in a similar manner.
- Calibration Standards: Prepare a series of calibration standards by spiking known amounts of the unlabeled ethylene glycol stock solution into the biological matrix. Add a fixed amount of the Ethylene glycol- $^{13}\text{C}_2$ internal standard stock solution to each calibration standard.

3. Sample Preparation:

- Thaw the biological samples to be analyzed.
- To a known volume of the sample (e.g., 100 μL), add a precise amount of the Ethylene glycol- $^{13}\text{C}_2$ internal standard solution.
- Protein Precipitation (for plasma/serum): Add a protein precipitating agent like acetonitrile, vortex, and centrifuge to separate the supernatant.
- Extraction: Extract the ethylene glycol from the supernatant or urine sample using an appropriate organic solvent.
- Derivatization: Evaporate the solvent under a stream of nitrogen. Add the derivatizing agent (e.g., BSTFA + 1% TMCS) and heat to facilitate the reaction (e.g., 60°C for 30 minutes). This step converts the polar ethylene glycol into a more volatile silyl derivative suitable for GC analysis.

4. GC-MS Analysis:

- Gas Chromatograph (GC) Conditions:

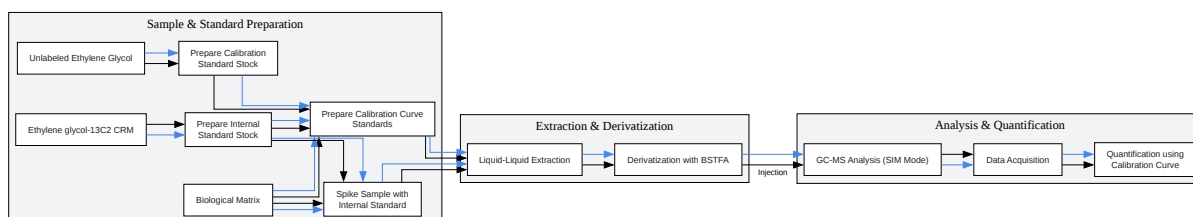
- Column: A suitable capillary column (e.g., DB-5ms, HP-5ms).
- Injector: Split/splitless injector, operated in splitless mode.
- Oven Program: A temperature gradient program to separate the analyte from other matrix components.
- Mass Spectrometer (MS) Conditions:
 - Ionization: Electron Ionization (EI).
 - Acquisition Mode: Selected Ion Monitoring (SIM) to monitor characteristic ions of both the derivatized unlabeled ethylene glycol and the derivatized Ethylene glycol-¹³C₂.

5. Data Analysis:

- Construct a calibration curve by plotting the ratio of the peak area of the unlabeled ethylene glycol to the peak area of the Ethylene glycol-¹³C₂ internal standard against the concentration of the unlabeled ethylene glycol in the calibration standards.
- Determine the concentration of ethylene glycol in the unknown samples by calculating their peak area ratios and interpolating from the calibration curve.

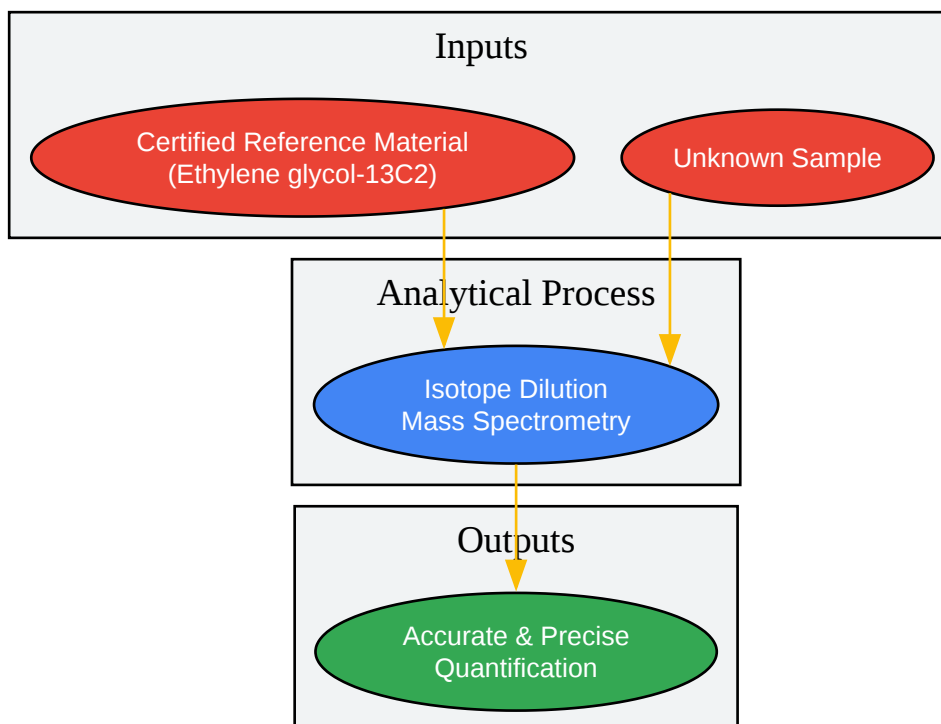
Workflow and Pathway Diagrams

To visually represent the experimental and logical processes, the following diagrams have been generated using Graphviz.



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Caption: Experimental workflow for ethylene glycol quantification.



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Caption: Logic of using a CRM for accurate quantification.

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